

# Comparative Antioxidant Activity of Feruloylputrescine and Related Compounds

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## Compound Focus: Feruloylputrescine

CAS No.: 501-13-3

Cat. No.: S625899

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Compound / Extract Source	Assay Type	Key Findings / Activity	Experimental Context & Comparison
<b>N-trans-Feruloylputrescine</b> (from Eggplant fruit) [1]	DPPH, ABTS, Lipid Peroxidation Inhibition	Eggplant fruit extract (containing the compound) showed the highest activity: <b>54.61 µg AAE/g</b> (DPPH) and <b>59.96 µg AAE/g</b> (ABTS) [1].	Significantly reduced ROS levels and inhibited lipid peroxidation induced by 2-nonenal in skin keratinocytes. Activity was ~3.7x higher than eggplant leaf extract [1].
<b>Diferuloylputrescine (DFP) &amp; p-Coumaroyl-feruloylputrescine (CFP)</b> (from Corn fiber) [2]	Inhibition of lipid hydroperoxides, propanal, and hexanal in oil-in-water emulsions.	Showed <b>high antioxidant activity</b> ; contributed significantly to the effect of untreated corn fiber [2].	The activity of ferulated oligosaccharides was higher than that of an equivalent amount of free ferulic acid, suggesting the conjugated forms are potent [2].
<b>Red Corn Variety</b> (contains various phenolics, context for feruloyl derivatives) [3]	ABTS, DPPH, FRAP	Exhibited <b>significantly higher</b> levels of total phenolics and flavonoids and	Used as a benchmark for high antioxidant capacity in cereals, where such phenolamides are abundant.

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		consequently, the strongest antioxidant capacity among the varieties tested [3].	

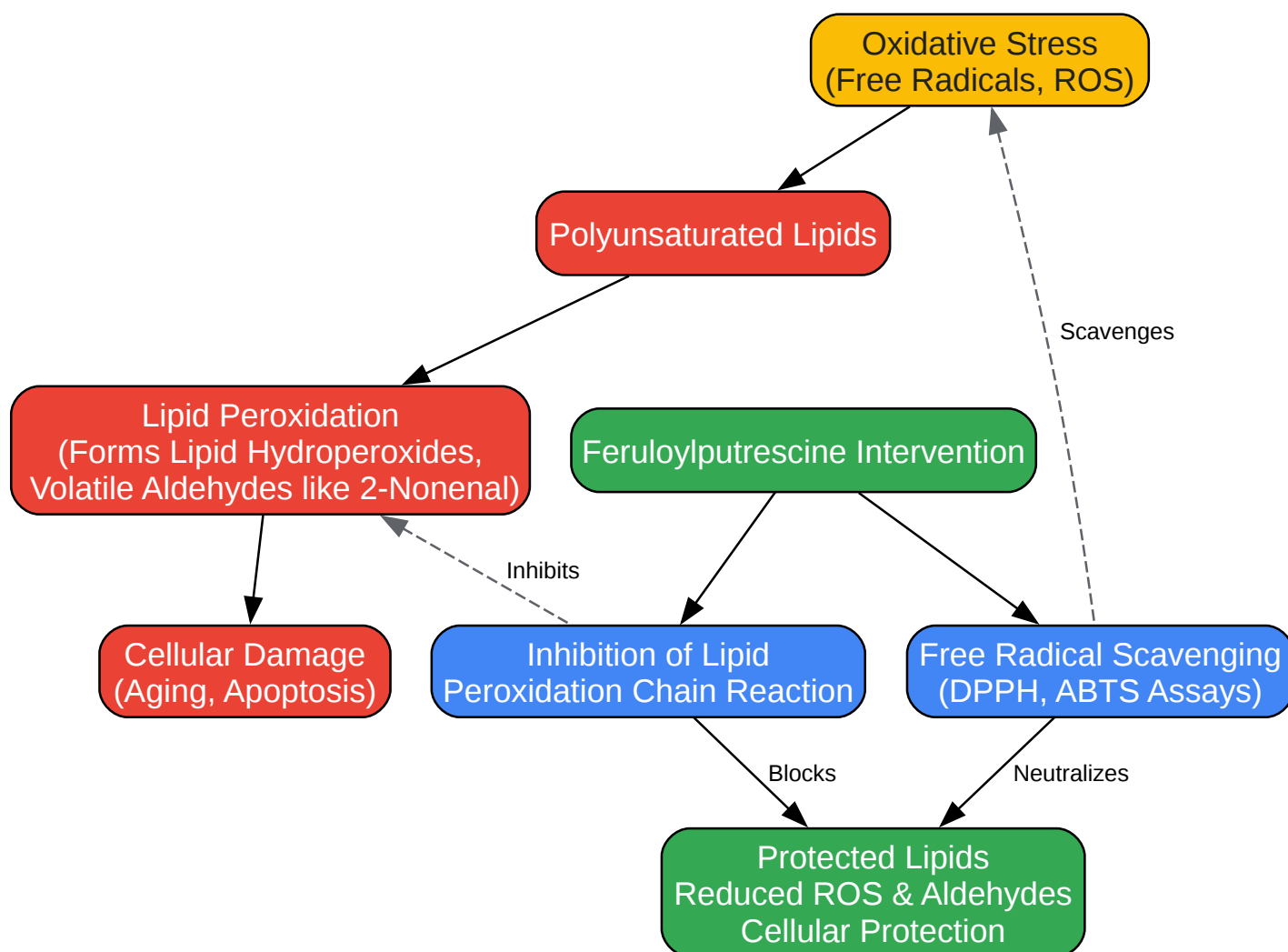
## Detailed Experimental Methodologies

The data in the table is supported by the following experimental protocols:

- **Antioxidant Capacity Assays (DPPH & ABTS) [1]:** The free radical scavenging ability of eggplant extracts was evaluated using DPPH (2,2-diphenyl-1-picrylhydrazyl) and ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) assays. Results were expressed in micrograms of Ascorbic Acid Equivalents per gram ( $\mu\text{g AAE/g}$ ), allowing for a standardized comparison of radical quenching potential.
- **Lipid Peroxidation Inhibition Assay [1]:** Lipid peroxidation was induced in arachidonic acid using an iron/ascorbic acid radical generation system. The extent of oxidation was measured by quantifying the remaining arachidonic acid using High-Performance Liquid Chromatography (HPLC) with UV detection at 210 nm. A higher residual amount of arachidonic acid indicates stronger antioxidant protection against lipid degradation.
- **Emulsion-Based Antioxidant Activity [2]:** The antioxidant efficacy of corn fiber and its purified compounds was tested in a rapeseed-fish oil-in-water emulsion. Activity was determined by measuring the inhibition of primary oxidation products (lipid hydroperoxides) and secondary volatile oxidation products (propanal and hexanal), which is a relevant model for food and biological systems.

## Proposed Antioxidant Mechanism of Feruloylputrescine

The following diagram illustrates the general antioxidant mechanism by which **Feruloylputrescine** and related phenolamides are believed to act, based on the context of the search results.



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The provided research strongly indicates that **Feruloylputrescine** and its derivatives are potent antioxidants. For a comprehensive comparison guide, you may need to consult specialized databases or conduct further literature searches to gather quantitative data on its performance against a wider array of standard antioxidants like tocopherols, quercetin, or common ascorbic acid benchmarks.

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## References

1. Eggplant Phenolamides: 2-Nonenal Scavenging and Skin Protection... [pmc.ncbi.nlm.nih.gov]
2. Antioxidant activities of corn fiber and wheat bran and ... [sciencedirect.com]
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